

Comprehensive Safety and Handling Guide for CAY10746

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Compound of Interest

Compound Name: CAY10746

Cat. No.: B8135574

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety, handling, and disposal information for the selective Rho kinase (ROCK) inhibitor, **CAY10746**. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

Immediate Safety and Personal Protective Equipment (PPE)

While **CAY10746** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is imperative to adhere to standard laboratory safety protocols to minimize any potential risks. All chemicals, regardless of their hazard classification, should be handled with caution.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified
Hand Protection	Disposable Nitrile Gloves	Standard laboratory grade
Body Protection	Laboratory Coat	Standard length, buttoned

Operational Safety Plan:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Locate the nearest safety shower and eyewash station.
- Handling: **CAY10746** is a crystalline solid.^[1] Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of any fine particles.
- Weighing: When weighing the powder, use a balance with a draft shield to prevent dispersal of the solid.
- Dissolving: **CAY10746** is soluble in DMSO.^[1] When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Spill Response: In case of a spill, wear your PPE and gently sweep up the solid material, placing it in a sealed container for disposal. Clean the spill area with an appropriate solvent and then with soap and water.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
 - Skin Contact: Wash off with soap and plenty of water.
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.
 - Ingestion: Wash out mouth with water provided the person is conscious. Call a physician.

Logistical Information and Storage

Proper storage is crucial to maintain the stability and efficacy of **CAY10746**.

Parameter	Value
Storage Temperature	-20°C[1]
Stability	≥ 4 years at -20°C[1]
Formulation	A crystalline solid[1]
Shipping	Typically shipped on wet ice[1]

Stock Solution Storage:

- Prepared stock solutions in DMSO can be stored at -20°C for up to 1 month or at -80°C for up to 6 months.[2]
- It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.[2]

Disposal Plan

As **CAY10746** is not classified as hazardous, disposal should follow institutional and local regulations for non-hazardous chemical waste.

Step-by-Step Disposal Procedure:

- Solid Waste: Collect any unused solid **CAY10746** and contaminated disposable materials (e.g., weigh boats, pipette tips) in a clearly labeled, sealed container.
- Liquid Waste: Collect unused solutions of **CAY10746** in a designated, sealed waste container for non-hazardous chemical waste.
- Empty Containers: Rinse empty containers thoroughly with a suitable solvent (e.g., DMSO followed by ethanol and water). Deface the label before disposing of the container in the regular trash.
- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on the disposal of non-hazardous chemical waste streams.

Experimental Protocol: In Vitro Wound Healing (Scratch) Assay

This protocol details the methodology for assessing the effect of **CAY10746** on cell migration. **CAY10746** has been shown to inhibit the migration of human umbilical vein endothelial cells (HUVECs) at a concentration of 1 μ M.[1]

Materials:

- HUVECs (or other cell line of interest)
- Complete cell culture medium
- Serum-free cell culture medium
- **CAY10746**
- DMSO (for stock solution)
- 6-well tissue culture plates
- Sterile p200 pipette tips
- Microscope with a camera

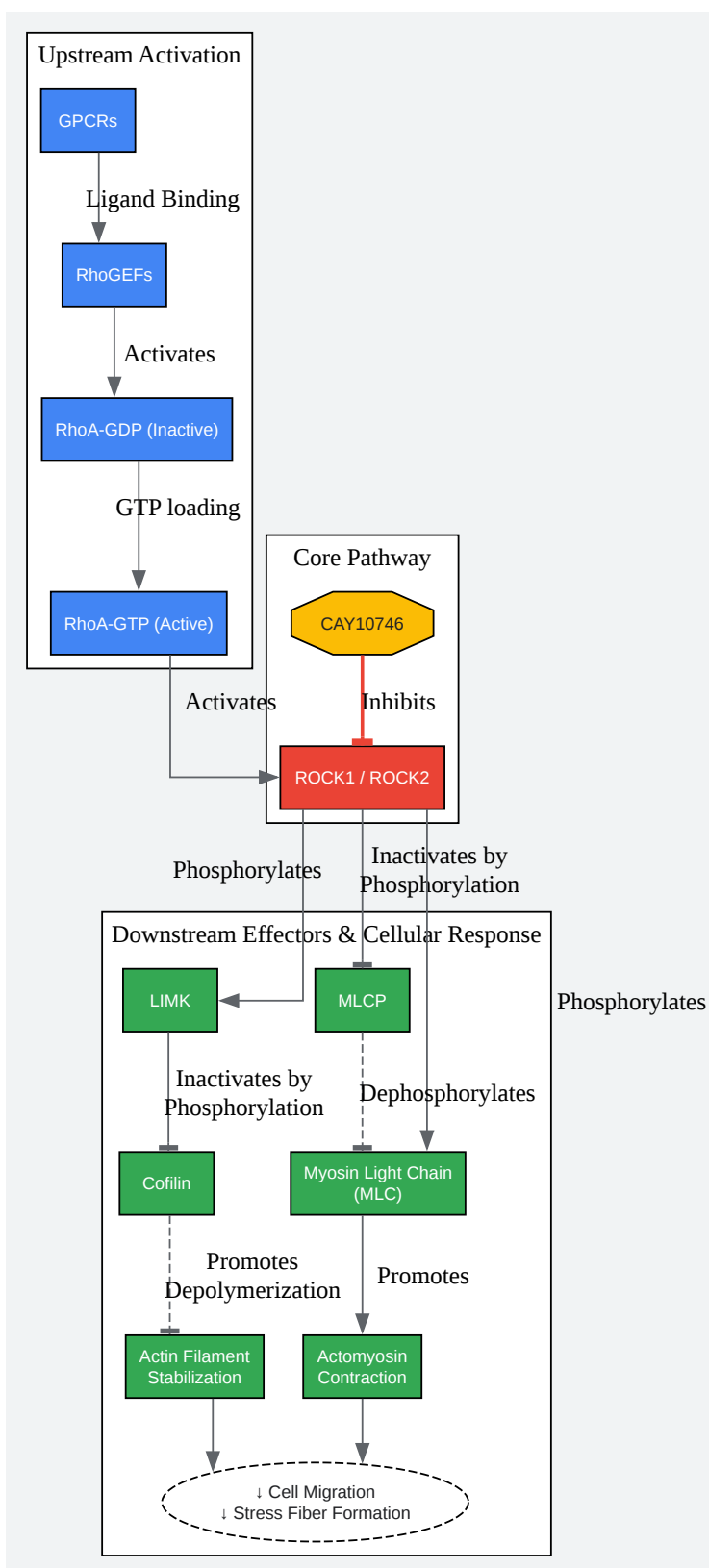
Procedure:

- **Cell Seeding:** Seed HUVECs in 6-well plates at a density that will form a confluent monolayer within 24 hours.
- **Cell Starvation:** Once the cells reach confluency, replace the complete medium with serum-free medium and incubate for 24 hours to synchronize the cells.
- **Wound Creation:** Create a linear scratch in the cell monolayer using a sterile p200 pipette tip.
- **Washing:** Gently wash the cells with PBS to remove any detached cells.

- Treatment: Replace the PBS with fresh serum-free medium containing either DMSO (vehicle control) or the desired concentration of **CAY10746** (e.g., 1 μ M).
- Image Acquisition: Immediately after treatment, acquire images of the scratch at designated points (time 0).
- Incubation: Incubate the plates at 37°C and 5% CO₂.
- Follow-up Imaging: Acquire images of the same locations at regular intervals (e.g., 12, 24, and 36 hours) to monitor wound closure.
- Data Analysis: Measure the width of the scratch at each time point and calculate the percentage of wound closure relative to the time 0 image.

Signaling Pathway and Visualization

CAY10746 is a potent inhibitor of ROCK1 and ROCK2.^[1] The Rho/ROCK signaling pathway is a critical regulator of the actin cytoskeleton and is involved in processes such as cell migration, adhesion, and contraction.



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Caption: The inhibitory effect of **CAY10746** on the Rho/ROCK signaling pathway.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **CAY10746**.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₃ N ₃ O ₅	[1]
Formula Weight	457.5 g/mol	[1]
Purity	≥95%	[1]
IC ₅₀ for ROCK1	14 nM	[1]
IC ₅₀ for ROCK2	3 nM	[1]
Solubility in DMSO	Soluble	[1]

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References

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